

# 7-azatryptophan safety and handling guidelines

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## Compound of Interest

Compound Name: 7-Azatryptophan

Cat. No.: B074794

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An In-depth Technical Guide to **7-Azatryptophan**: Safety and Handling for Researchers

## Introduction

**7-Azatryptophan** (7AW), a non-canonical amino acid and an isostere of tryptophan, is a valuable tool for researchers, particularly in protein engineering and spectroscopic studies.<sup>[1]</sup><sup>[2]</sup> Its unique fluorescent properties make it an effective intrinsic probe for investigating protein structure, function, and dynamics.<sup>[1]</sup><sup>[3]</sup> While it is not classified as a hazardous substance, a thorough understanding of its properties and adherence to rigorous safety protocols are paramount in a laboratory setting. This guide provides comprehensive safety and handling information for researchers, scientists, and drug development professionals, drawing from available safety data sheets and scientific literature.

## Hazard Identification

According to available safety data sheets, **7-azatryptophan** is not classified as a hazardous substance or mixture under the OSHA Hazard Communication Standard (29 CFR 1910.1200).<sup>[4]</sup> However, it is crucial to note that the chemical, physical, and toxicological properties have not been thoroughly investigated. Therefore, it should be handled with the care accorded to all laboratory chemicals, following good industrial hygiene and safety practices.<sup>[5]</sup>

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **7-azatryptophan** is presented below. This data is essential for safe handling, storage, and experimental design.

Property	Data	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>11</sub> N <sub>3</sub> O <sub>2</sub>	[6][7]
Molecular Weight	205.21 g/mol	[6][7]
Appearance	Solid powder, can be beige in color	[5][6]
Melting Point	262-264 °C; 289-290 °C	[3][5]
Solubility	Soluble in 1 M HCl (50 mg/ml) with heat. 10 g/L in water (20°C).	[3][5]
Fluorescent Properties	Excitation: 310 nm; Emission: 402 nm	[3]
Storage Class	11 - Combustible Solids	[6]

## Toxicological Data

Specific toxicological data for **7-azatryptophan** is limited. Most safety data sheets indicate that no data is available for acute toxicity, skin corrosion/irritation, or other endpoints.[4][8] One SDS notes an analogy to L-tryptophan, for which an oral LD50 in rats is available. This information should be used with caution as an indicator for a related compound, not as a direct measure of **7-azatryptophan**'s toxicity.

Test	Species	Route	Result	Source(s)
Acute Toxicity (7-Azatryptophan)	-	-	No data available	[4]
Acute Toxicity (L-Tryptophan Analogy)	Rat (female)	Oral (LD50)	> 2,000 mg/kg	
Germ Cell Mutagenicity	-	-	In vitro mammalian cell gene mutation test mentioned as a test type.	[4]
Skin Sensitization	Mouse	-	Local lymph node assay (LLNA) mentioned as a test type.	[4]

## Handling, Storage, and Disposal

### Safe Handling Procedures

Proper handling is critical to minimize exposure and maintain product integrity.

- Ventilation: Use in a well-ventilated area or inside a chemical fume hood.[8]
- Personal Contact: Limit all unnecessary personal contact. Avoid contact with skin and eyes and do not breathe dust.[5]
- Hygiene: Do not eat, drink, or smoke when handling. Always wash hands with soap and water after handling the product.[5]
- Dust Control: Avoid the formation and accumulation of dust.[5] Use dry clean-up procedures and avoid generating dust during spills.

### Storage Conditions

Correct storage ensures the stability and quality of the compound.

- Container: Store in the original, tightly closed container.[\[5\]](#)[\[8\]](#)
- Environment: Keep in a dry, cool, and well-ventilated place.[\[8\]](#)
- Temperature: To maintain product quality, refrigeration is recommended.[\[5\]](#)
- Incompatibilities: Avoid strong oxidizing agents, as ignition or violent reactions may result.

## Disposal Guidelines

Dispose of **7-azatryptophan** and its containers in accordance with all applicable national and local regulations.

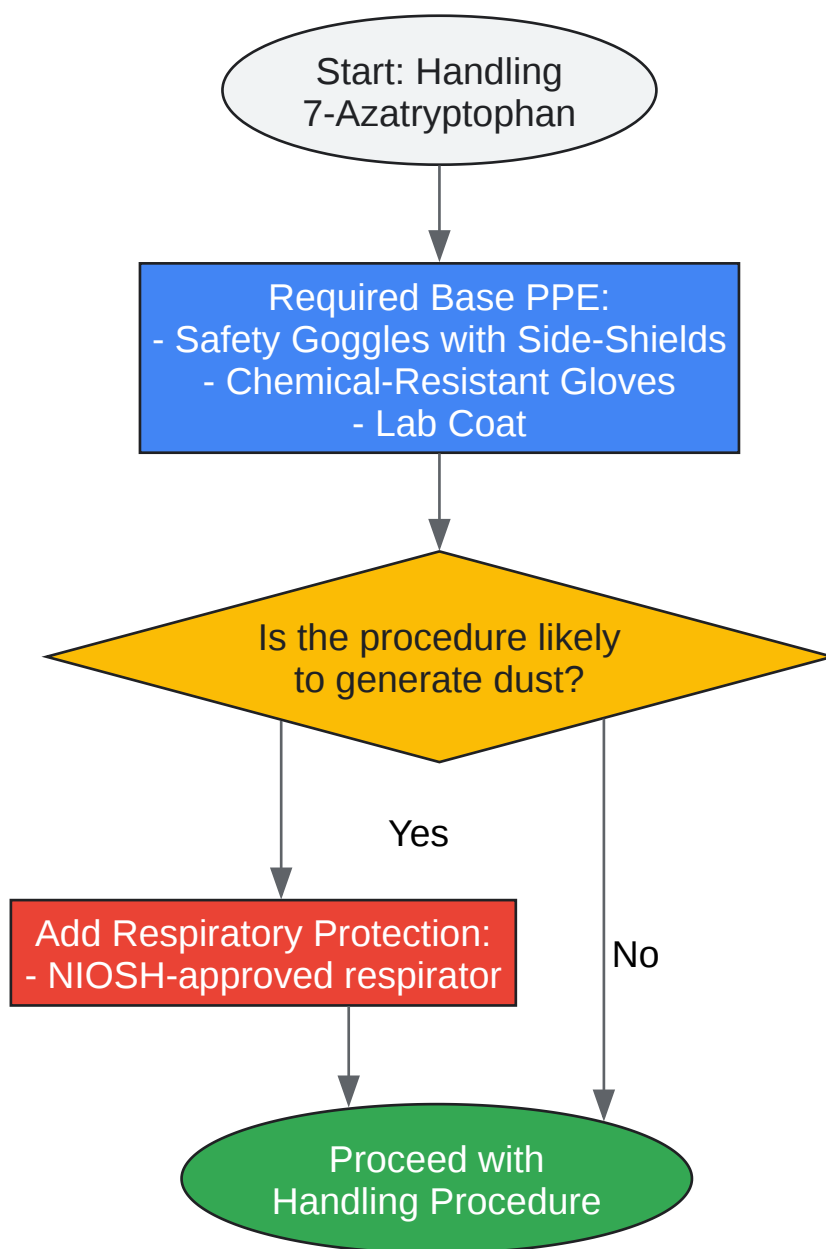
- Waste Classification: Treat as chemical waste. Do not mix with other waste.
- Solid Waste: Collect unused solid material and contaminated disposables (e.g., gloves, weigh boats) in a designated, sealed, and clearly labeled hazardous waste container.[\[9\]](#)
- Liquid Waste: Collect all solutions containing the compound in a designated aqueous hazardous waste container.[\[9\]](#)
- Containers: Handle uncleaned, empty containers as you would the product itself.

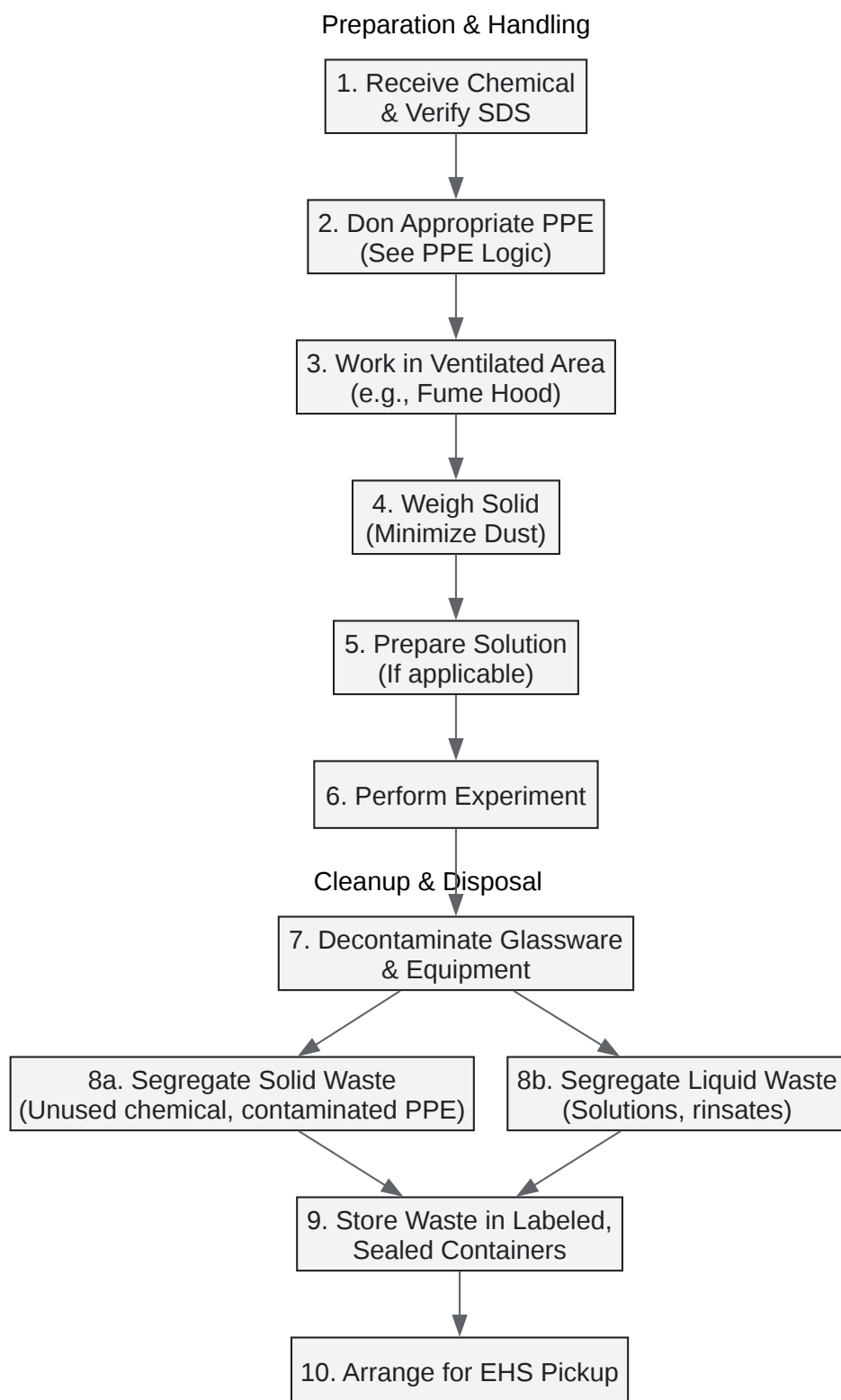
## Exposure Control and Personal Protective Equipment (PPE)

Appropriate engineering controls and PPE are essential to prevent exposure.

- Engineering Controls: Ensure adequate ventilation. An eyewash unit should be readily available.[\[8\]](#)
- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or other appropriate protective eyeglasses.[\[5\]](#)[\[8\]](#)
- Skin Protection: Wear impervious protective clothing, such as a lab coat, to prevent skin exposure.[\[5\]](#)[\[8\]](#)

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile gloves).[10]
- Respiratory Protection: If dust is generated or exposure limits are exceeded, use a NIOSH-approved full-face respirator with a particle filter.[4][5][8]





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